

Chloroacetone: A Technical Guide to Stability and Storage

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Chloroacetone

Cat. No.: B047974

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Chloroacetone ($\text{CH}_3\text{COCH}_2\text{Cl}$) is a versatile and highly reactive bifunctional alkylating agent, valuable in organic synthesis as a precursor for various pharmaceuticals, agrochemicals, dyes, and other fine chemicals.[1] However, its utility is matched by its inherent instability and high toxicity, necessitating stringent handling and storage protocols to ensure laboratory safety and material integrity. This technical guide provides an in-depth overview of the stability of **chloroacetone**, its degradation pathways, and the optimal conditions for its storage.

Chemical Stability and Degradation Pathways

Chloroacetone is susceptible to degradation through several pathways, primarily hydrolysis, photolysis, and polymerization. It is sensitive to light, air, heat, and moisture.[2][3][4]

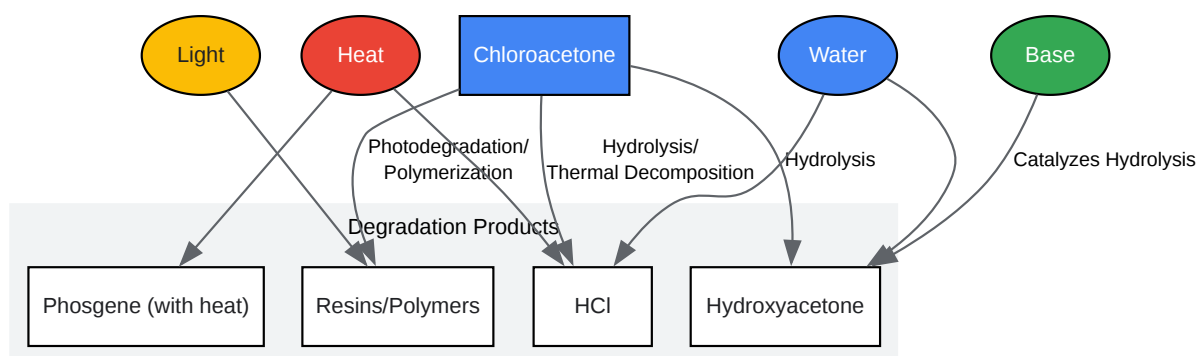
Hydrolysis: In the presence of water, **chloroacetone** can hydrolyze, leading to the formation of hydroxyacetone and hydrochloric acid. This reaction can be accelerated by changes in pH. The generated hydrochloric acid can act as a catalyst, promoting further autocatalytic decomposition.[5]

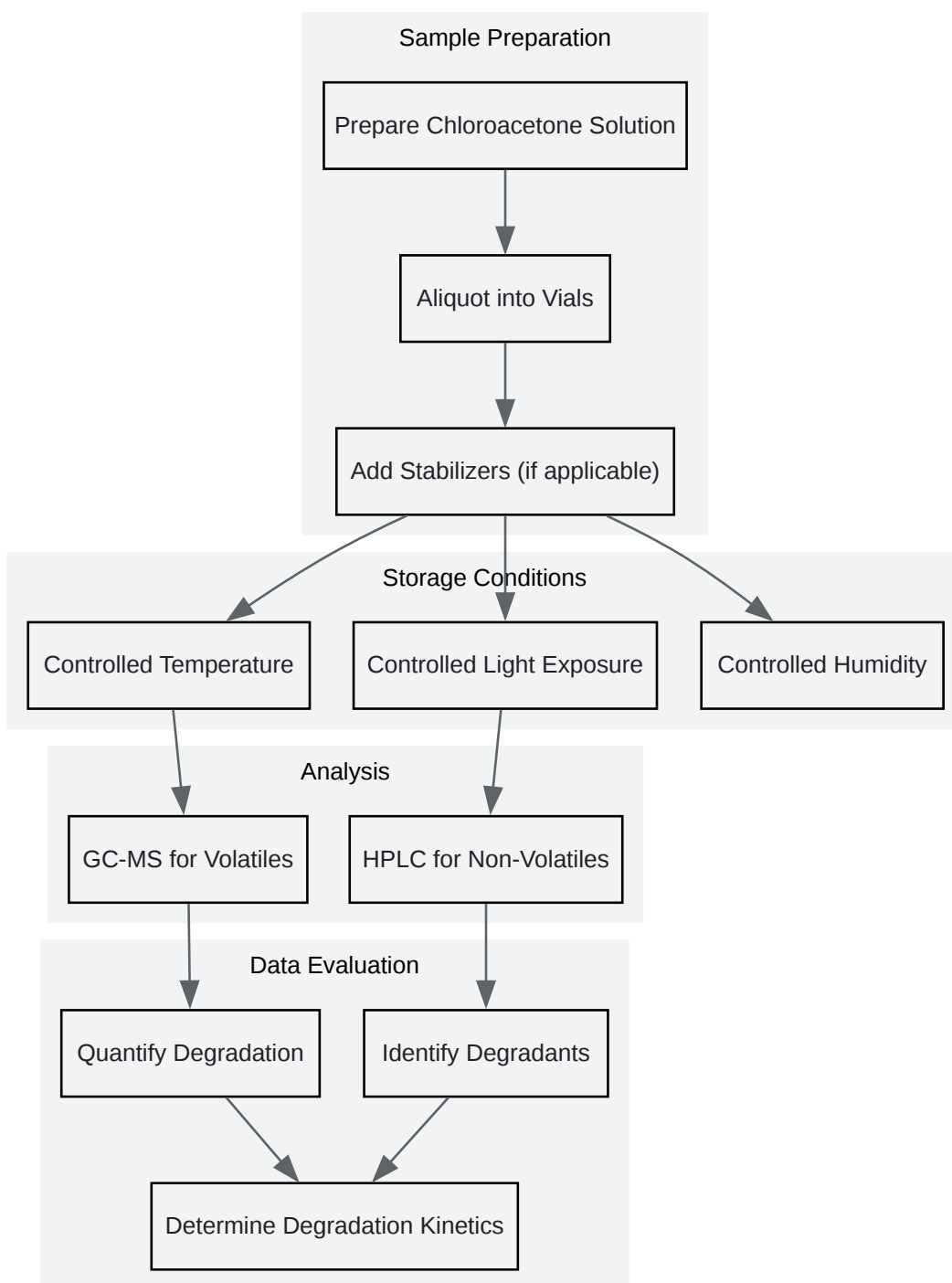
Photodegradation: Exposure to light, particularly UV radiation, can cause **chloroacetone** to turn dark and resinify.[2][4] This process involves the formation of polymeric materials and can be hazardous. Photodissociation can occur through C-Cl and C-C bond fission.

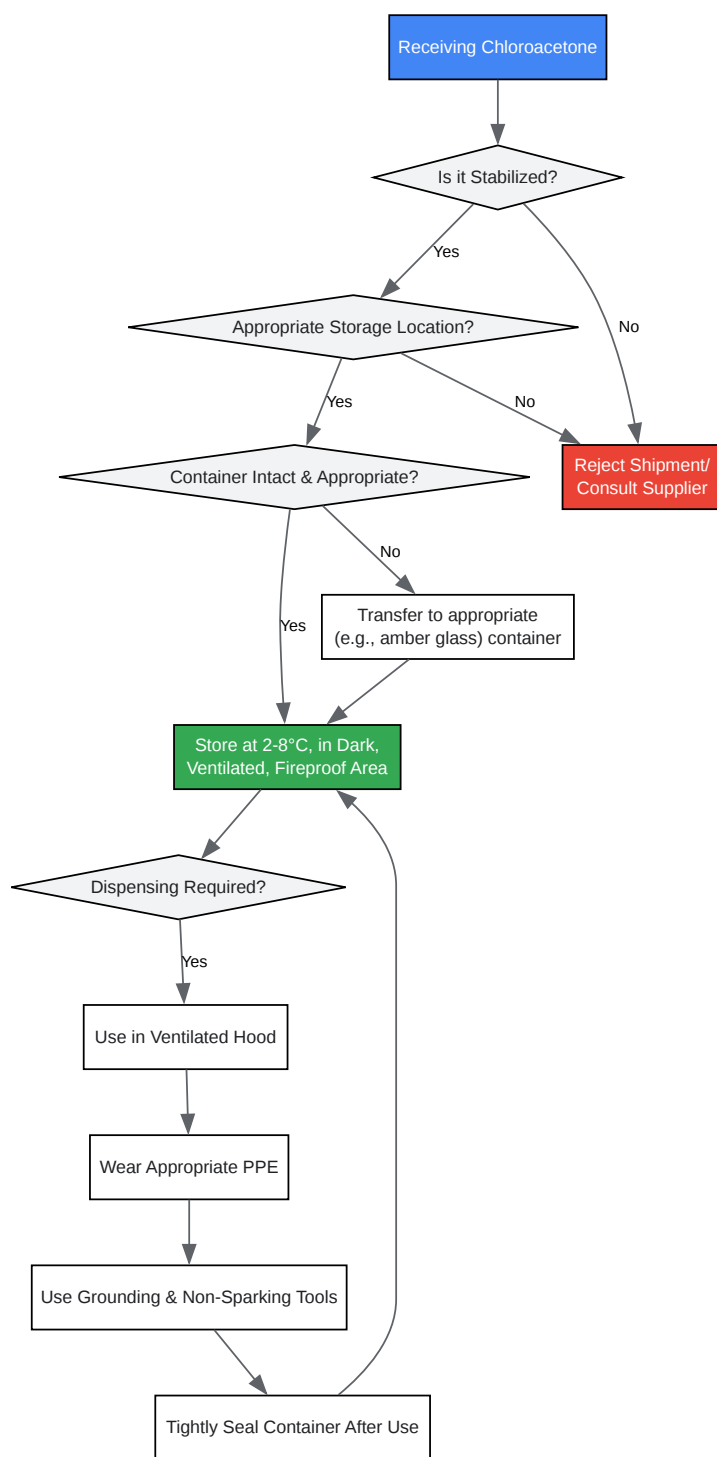
Thermal Decomposition: **Chloroacetone** is thermally unstable.[6] When heated, especially during distillation at atmospheric pressure, it can decompose, potentially explosively.[2] Decomposition at high temperatures can release highly toxic fumes, including hydrogen chloride and phosgene.[2][7]

Polymerization: Under the influence of light, unstabilized **chloroacetone** can slowly polymerize, which presents a fire and explosion hazard.[2][8] There are reports of unstabilized **chloroacetone** exploding after prolonged storage, even in diffuse light.[4][9]

Signaling Pathway for Chloroacetone Degradation







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ema.europa.eu [ema.europa.eu]
- 2. Chloroacetone | ClCH2COCH3 | CID 6571 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Chloroacetone - Wikipedia [en.wikipedia.org]
- 4. CHLOROACETONE, STABILIZED | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 5. edaegypt.gov.eg [edaegypt.gov.eg]
- 6. pacificwater.com.au [pacificwater.com.au]
- 7. cdnsiencepub.com [cdnsiencepub.com]
- 8. Chloroacetone - Sciencemadness Wiki [sciencemadness.org]
- 9. digital.car.chula.ac.th [digital.car.chula.ac.th]
- To cite this document: BenchChem. [Chloroacetone: A Technical Guide to Stability and Storage]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b047974#chloroacetone-stability-and-storage-conditions>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com